

Application Notes and Protocols for Norgestomet Administration in Small Ruminants

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

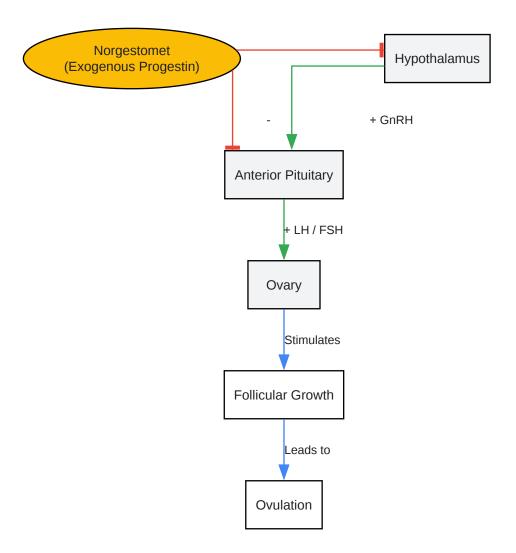
Norgestomet, a potent synthetic progestin, is a key component in estrus synchronization protocols for small ruminants, particularly sheep and goats.[1][2] Its primary function is to mimic the luteal phase of the estrous cycle by artificially maintaining high circulating levels of a progestogen. This controlled administration suppresses estrus and ovulation. Upon withdrawal of the **Norgestomet** source, the suppressed gonadotropin-releasing hormone (GnRH) and luteinizing hormone (LH) pulse frequency rebounds, leading to a synchronized follicular phase, estrus, and ovulation.[3][4] This allows for timed artificial insemination (TAI) or controlled natural breeding, significantly improving reproductive management efficiency, especially for out-of-season breeding.[5]

Norgestomet is typically administered via a subcutaneous implant. These protocols are often combined with other hormones, such as gonadotropins (like eCG or PMSG) to stimulate follicular development and ovulation, and prostaglandins (like PGF2 α) to ensure the regression of any existing corpus luteum (CL), particularly in shorter treatment regimens.

Mechanism of Action: The Hypothalamic-Pituitary-Gonadal (HPG) Axis



Norgestomet exerts its effect by acting on the HPG axis. As a progesterone receptor agonist, it has a high binding affinity for progesterone receptors in the hypothalamus and pituitary gland. This binding inhibits the pulsatile release of GnRH from the hypothalamus, which in turn suppresses the release of Follicle-Stimulating Hormone (FSH) and LH from the anterior pituitary. The lack of LH pulses prevents the final maturation of ovarian follicles and subsequent ovulation. When the **Norgestomet** implant is removed, the negative feedback is lifted, GnRH pulses resume at a high frequency, leading to an LH surge that triggers synchronized ovulation.



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Caption: Norgestomet's negative feedback on the HPG axis.

Quantitative Data Summary



The efficacy of **Norgestomet**-based protocols varies based on dosage, duration, cotreatments, and season. The following tables summarize findings from various studies.

Table 1: Efficacy of Norgestomet Implants in Goats

(Does)

(Does)		Co-	Estrus	Pregnanc		
Norgesto met Dose	Duration (days)	Treatmen ts	Respons e (%)	y/Fertility Rate (%)	Time to Estrus (h)	Referenc e(s)
3 mg	11	500 IU PMSG + 50 μg Cloprosten ol	91-100%	27-67%	18-22 ± 7.0	
3 mg	11	500 IU eCG	93%	57%	24.6 ± 0.8	
6 mg	11	500 IU eCG	100%	87%	16.8 ± 0.76	
1.5 mg (1/4 implant)	9	1.25 mg EV + 0.75 mg Norgestom et (inj)	62%	Not Reported	Not Reported	
2 mg (1/3 implant)	9	1.25 mg EV + 0.75 mg Norgestom et (inj)	62%	Not Reported	Not Reported	

EV: Estradiol Valerate

Table 2: Efficacy of Norgestomet Implants in Sheep (Ewes)



Norgesto met Dose	Duration (days)	Co- Treatmen ts	Estrus Respons e (%)	Pregnanc y/Fertility Rate (%)	Time to Estrus (h)	Referenc e(s)
1 mg	6	300 IU eCG + 10 mg PGF2α	92.9%	57.1%	72 ± 9	
3 mg	10	750 IU PMSG + 1.5 mg Norgestom et & 0.5 mg EV (inj)	72%	36% (overall)	Not Reported	_
3 mg	7-9	400 IU PMSG + 200 IU hCG	Not Reported	44.3%	Not Reported	-

EV: Estradiol Valerate; hCG: human Chorionic Gonadotropin

Experimental Protocols

The following are detailed methodologies for common **Norgestomet**-based estrus synchronization protocols in small ruminants. All procedures should be conducted under aseptic conditions following institutional guidelines for animal care and use.

Protocol 1: Short-Term Norgestomet Implant Protocol (6-7 Days)

This protocol is suitable for cycling or non-cycling animals and relies on PGF2 α for luteolysis.

Objective: To achieve a tightly synchronized estrus for TAI or controlled natural mating.

Materials:

• Norgestomet subcutaneous implants (e.g., 1 mg or 1.5 mg dose per animal).



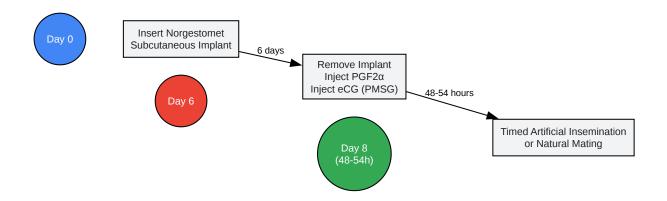
- · Implant applicator gun.
- Antiseptic solution (e.g., 70% ethanol or iodine solution).
- Clippers or razor.
- Prostaglandin F2α (PGF2α) or an analogue (e.g., Cloprostenol).
- Equine chorionic gonadotropin (eCG/PMSG).
- Syringes and needles.
- Personal protective equipment (gloves).

Methodology:

- Day 0: Implant Insertion
 - Restrain the animal securely.
 - Select an implantation site, typically the subcutaneous tissue on the convex (outer) surface of the ear.
 - Shave or closely clip the hair from a small area (~2x2 cm) at the selected site.
 - Thoroughly disinfect the skin with an antiseptic solution.
 - Load the Norgestomet implant into the applicator gun according to the manufacturer's instructions.
 - Lift the skin at the insertion site and insert the applicator needle subcutaneously, being careful not to penetrate the ear cartilage.
 - Fully advance the needle, depress the plunger to deploy the implant, and withdraw the needle.
 - Palpate the area to confirm the implant is correctly placed under the skin.
- Day 6: Implant Removal and Hormone Administration



- Restrain the animal.
- Administer an intramuscular (IM) injection of PGF2α (e.g., 10 mg) and eCG (e.g., 300 IU).
 The eCG dose may be adjusted based on season, breed, and body condition.
- Locate the implant by palpation.
- Make a small incision (~0.5 cm) through the skin over one end of the implant.
- Apply gentle pressure to the opposite end of the implant to push it out through the incision.
- Apply antiseptic to the incision site if necessary.
- Day 8 (48-54 hours post-removal): Breeding
 - Estrus is expected to occur within 72 hours of implant removal.
 - Introduce fertile males for natural breeding or perform TAI approximately 48 to 54 hours after implant removal.



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Caption: Workflow for a short-term **Norgestomet** protocol.

Protocol 2: Long-Term Norgestomet Implant Protocol (9-14 Days)

Methodological & Application





This protocol is effective during the non-breeding (anestrous) season as the extended progestin treatment primes the HPG axis. The use of PGF2 α is often not required as the animal's own CL will have naturally regressed.

Objective: To induce and synchronize estrus and ovulation, particularly during seasonal anestrus.

Materials:

- Norgestomet subcutaneous implants (e.g., 3 mg dose per animal).
- Implant applicator gun.
- Antiseptic solution.
- · Clippers or razor.
- Equine chorionic gonadotropin (eCG/PMSG).
- Syringes and needles.
- Personal protective equipment (gloves).

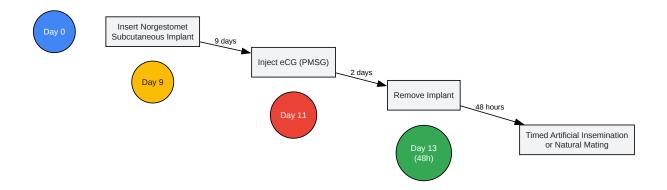
Methodology:

- Day 0: Implant Insertion
 - Follow the same procedure for implant insertion as described in Protocol 1.
 - In some protocols, an initial injection of Norgestomet (1.5 mg) and Estradiol Valerate (0.5 mg) may be given at this time to suppress any existing follicles.
- Day 7-12 (24-48 hours before removal): eCG Administration
 - Restrain the animal.
 - Administer an IM injection of eCG (e.g., 400-500 IU). This injection is typically given 24 to
 48 hours before the planned implant removal to provide adequate time for follicular



stimulation.

- Day 9-14: Implant Removal
 - Restrain the animal.
 - Remove the implant using the same procedure described in Protocol 1.
- Day 11-16 (24-48 hours post-removal): Breeding
 - Estrus is expected to begin within 24-48 hours of implant removal.
 - Introduce fertile males or perform TAI. With a tightly synchronized ovulation, a single TAI at a fixed time (e.g., 48 hours post-removal) can be effective.



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Caption: Workflow for an 11-day **Norgestomet** protocol.

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- To cite this document: BenchChem. [Application Notes and Protocols for Norgestomet Administration in Small Ruminants]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679922#norgestomet-administration-techniques-in-small-ruminants]

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